

# Physical and chemical properties of Cinchonain Ib

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## Compound of Interest

Compound Name: Cinchonain Ib

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## Cinchonain Ib: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Cinchonain Ib** is a naturally occurring flavanolignan found in the bark of plants such as *Trichilia catigua* and the leaves of *Eriobotrya japonica*.<sup>[1]</sup> It has garnered significant interest within the scientific community for its diverse biological activities, including potential applications in managing type 2 diabetes and its antioxidant properties. This document provides an in-depth overview of the known physical and chemical properties of **Cinchonain Ib**, detailed experimental protocols for its analysis, and a summary of its role in key biological signaling pathways. All quantitative data is presented in structured tables for clarity, and complex processes are visualized using diagrams to facilitate understanding.

### Chemical and Physical Properties

**Cinchonain Ib** is a complex polyphenolic compound. Its identity is well-established through various analytical techniques. The fundamental properties are summarized below.

#### Table 1: General Properties of Cinchonain Ib

Property	Value	Source
CAS Number	85022-69-1	[2][3]
Molecular Formula	C <sub>24</sub> H <sub>20</sub> O <sub>9</sub>	[2][3][4][5]
Molecular Weight	452.41 g/mol	[2][4][6]
IUPAC Name	(2R,3R,10S)-2,10-bis(3,4-dihydroxyphenyl)-3,5-dihydroxy-3,4,9,10-tetrahydro-2H-pyrano[2,3-f]chromen-8-one	[6]
Synonyms	Cinchonain-Ib, F742N63ATR	[3][6]
Appearance	Powder	[5]

**Table 2: Physical and Chemical Data for Cinchonain Ib**

Property	Value	Notes
Melting Point	245 °C	[2][3][7]
Boiling Point	745.5 ± 60.0 °C	Predicted
Density	1.620 ± 0.06 g/cm <sup>3</sup>	Predicted
pKa	9.02 ± 0.70	Predicted
Solubility	Soluble in methanol.[8] For higher solubility, warming the tube to 37°C and using an ultrasonic bath is recommended.[9]	A stock solution of 3800 µg/ml can be prepared in methanol. [8]

**Table 3: Computed Molecular Descriptors for Cinchonain Ib**

Descriptor	Value	Source
XLogP3	2.2	[3][6]
Hydrogen Bond Donor Count	6	[3][5]
Hydrogen Bond Acceptor Count	9	[3][5]
Rotatable Bond Count	2	[3][5]
Topological Polar Surface Area	157 Å <sup>2</sup>	[5][6]
Complexity	718	[3][5]

## Spectroscopic and Analytical Data

The structural elucidation and quantification of **Cinchonain Ib** rely on standard spectroscopic techniques.

- Mass Spectrometry (MS): In negative electrospray ionization mode (ESI-), **Cinchonain Ib** is typically detected as the deprotonated molecule  $[M-H]^-$  at  $m/z$  451.[10][11]
- Nuclear Magnetic Resonance (NMR): <sup>1</sup>H and <sup>13</sup>C NMR are crucial for structural confirmation. [10] The <sup>13</sup>C-NMR spectrum shows characteristic signals for flavalignan-cinchonains, including a key signal at  $\delta$  168.7 ppm corresponding to the carbonyl C9" from the lactone ring.[12]
- Ultraviolet (UV) Spectroscopy: For quantitative analysis via HPLC, the response of a UV detector is commonly monitored at 280 nm.[8]

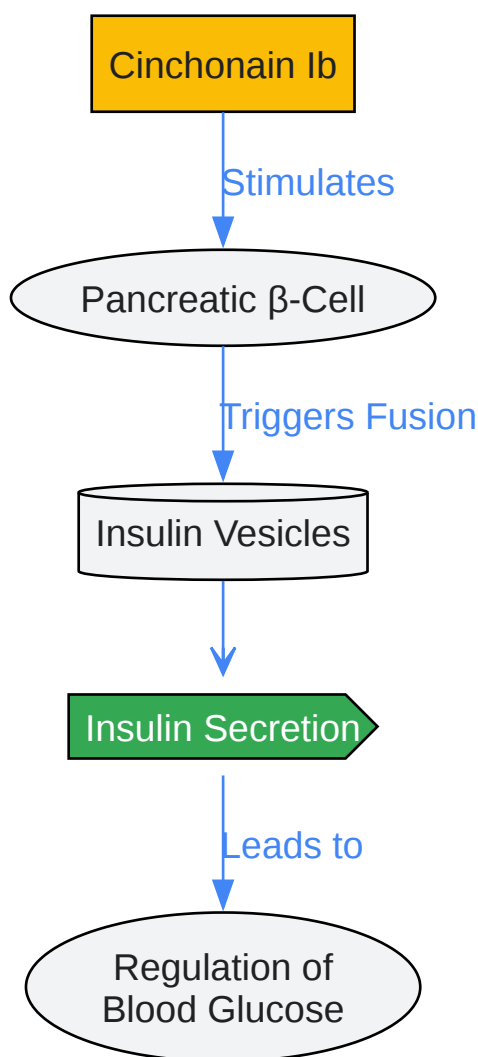
## Biological Activity and Signaling Pathways

**Cinchonain Ib** has demonstrated significant biological effects, particularly related to metabolic and inflammatory processes.

### Insulinotropic Effect

Research has shown that **Cinchonain Ib** can stimulate insulin secretion, suggesting its potential as a therapeutic agent for type 2 diabetes.[13] It has been observed to significantly

enhance insulin secretion from INS-1 cells (a rat insulinoma cell line) and increase plasma insulin levels in rats following oral administration.[13][14] The proposed mechanism involves the direct stimulation of pancreatic  $\beta$ -islets of Langerhans.[13]

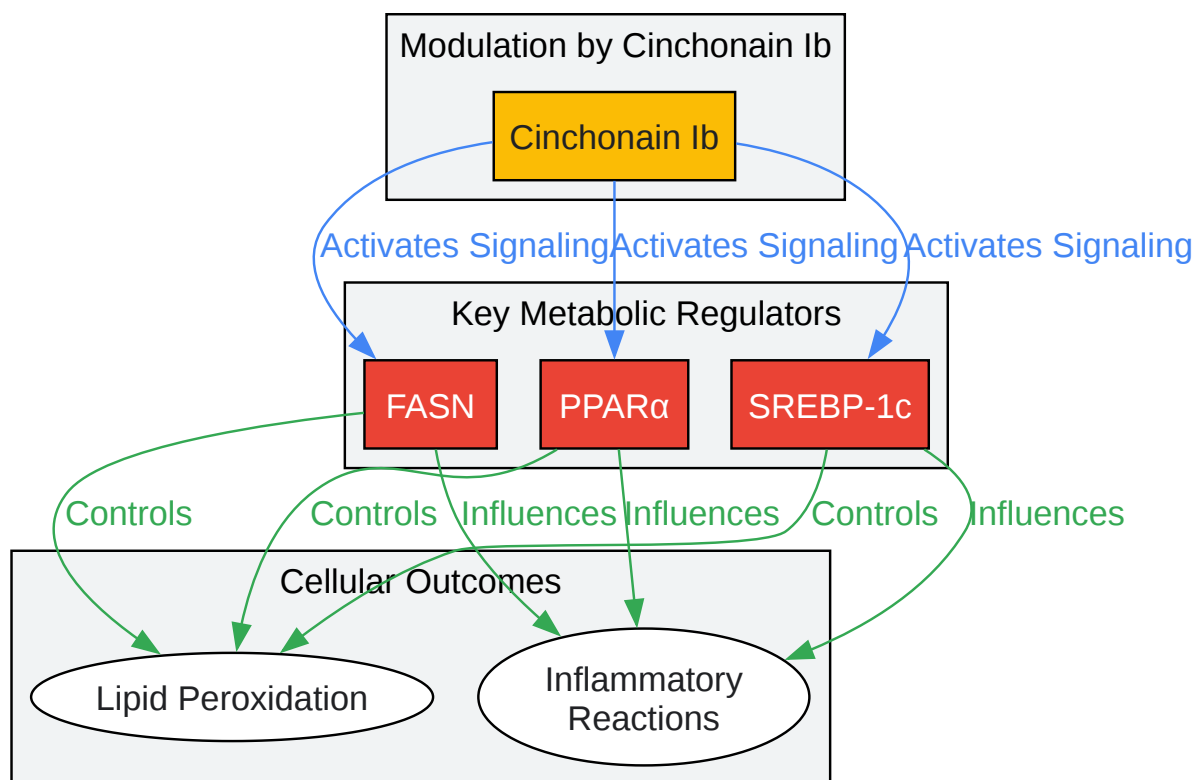


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Caption: Proposed mechanism of **Cinchonain Ib**-induced insulin secretion.

## Anti-inflammatory and Lipid Metabolism Pathways

**Cinchonain Ib** may also play a role in controlling lipid peroxidation and inflammation. It is suggested to influence these processes by activating signaling pathways associated with key metabolic regulators such as Fatty Acid Synthase (FASN), Peroxisome Proliferator-Activated Receptor alpha (PPAR $\alpha$ ), and Sterol Regulatory Element-Binding Protein 1c (SREBP-1c).[14]



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Caption: **Cinchonain Ib**'s influence on lipid metabolism and inflammation pathways.

## Experimental Protocols

### Isolation and Purification of Cinchonain Ib

A multi-step process is used to isolate pure **Cinchonain Ib** from plant material, such as the bark of *Trichilia catigua*.<sup>[10]</sup>

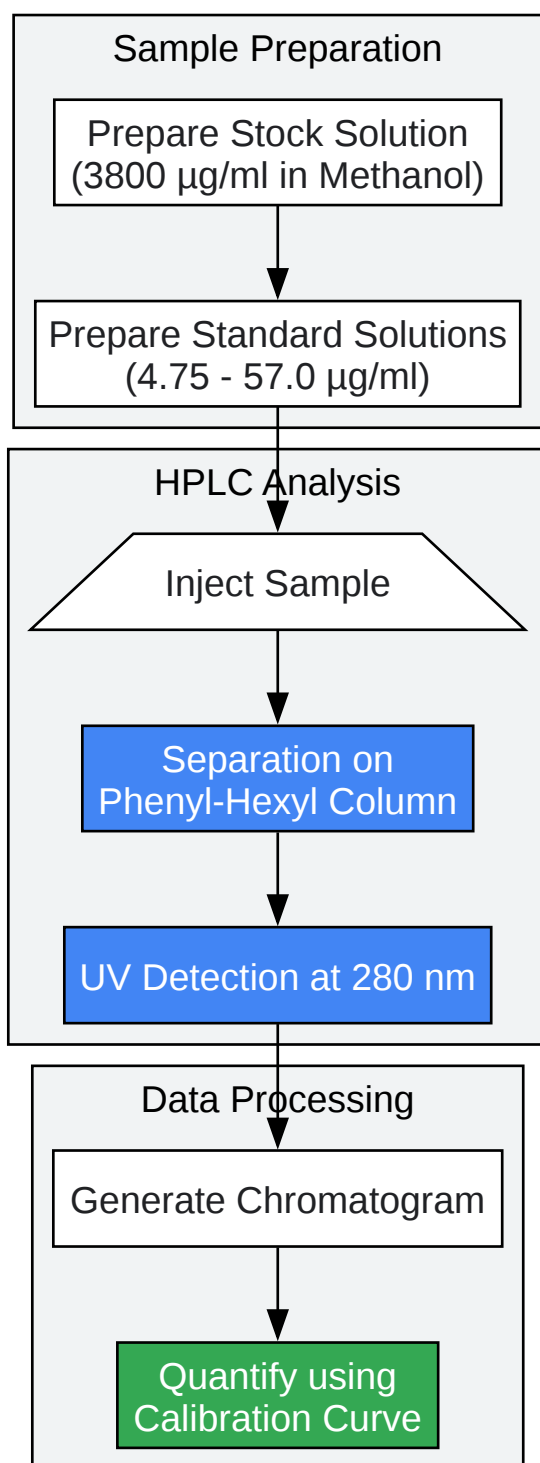
- Extraction: A hydroalcoholic extract is prepared from the chopped bark.<sup>[10]</sup>
- Initial Purification: The crude extract is subjected to Rotation Locular Counter-Current Chromatography (RLCC).<sup>[10]</sup>
- Fraction Cleanup: The resulting chloroform fraction is further cleaned using Solid-Phase Extraction (SPE).<sup>[10]</sup>

- Final Isolation: Pure **Cinchonain Ib** is obtained from the cleaned fraction using semi-preparative High-Performance Liquid Chromatography (HPLC) with a reverse-phase mode of elution.[10]

## Validated HPLC Method for Quantification

A validated HPLC method enables the precise quantification of **Cinchonain Ib** in raw materials and phytopharmaceuticals.[8]

- Instrumentation: A gradient HPLC system with two pumps, an auto-injector, and a UV-Vis detector.[10]
- Column: Phenyl-hexyl column.[8]
- Mobile Phase: A solution of acetonitrile/methanol/tetrahydrofuran (45.5:33.5:21) in water buffered with acetic acid (0.1%) and triethylamine (0.05%), used in a proportion of 29.8:70.2 (v/v).[8]
- Flow Rate: 1.0 mL/min.[8]
- Detection: UV detection at 280 nm.[8]
- Linearity: The method demonstrates linearity in the concentration range of 4.75 to 57.0 µg/mL.[8]



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Caption: Workflow for the quantitative analysis of **Cinchonain Ib** by HPLC.

## Conclusion

**Cinchonain Ib** is a flavanolignan with well-defined physicochemical properties and significant, quantifiable biological activities. Its insulinotropic effects and influence on inflammatory and lipid metabolism pathways make it a compound of high interest for further research and potential drug development. The established analytical methods provide a robust framework for its quantification and quality control in various matrices. This guide serves as a foundational resource for professionals engaged in the study and application of this promising natural product.

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